

Application Notes and Protocols for TES-991 in Mitochondrial Function Research

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Compound of Interest

Compound Name: TES-991

Cat. No.: B15561998

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Introduction

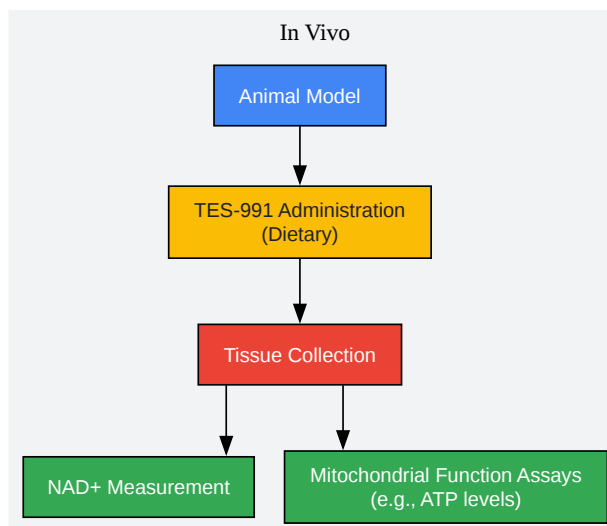
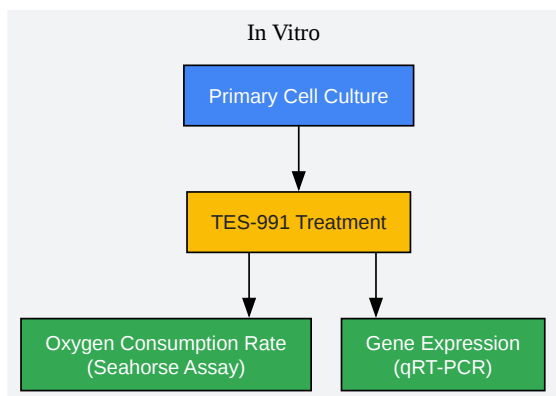
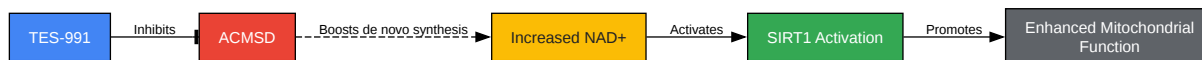
TES-991 is a potent and selective inhibitor of aminocarboxymuconate-semialdehyde decarboxylase (ACMSD), a key enzyme in the de novo NAD⁺ synthesis pathway.^[1] By inhibiting ACMSD, **TES-991** effectively increases intracellular NAD⁺ levels, which in turn activates the NAD⁺-dependent deacetylase SIRT1.^[1] This activation of SIRT1 has been shown to significantly enhance mitochondrial function, making **TES-991** a valuable tool for studying mitochondrial biology and its role in various disease states.^[1] These application notes provide an overview of **TES-991**, its mechanism of action, and protocols for its use in studying mitochondrial function.

Mechanism of Action

The primary mechanism of **TES-991** involves the modulation of NAD⁺ metabolism. NAD⁺ is a critical coenzyme in cellular redox reactions and a substrate for various enzymes, including sirtuins.^[2]

- Inhibition of ACMSD: **TES-991** selectively inhibits ACMSD, an enzyme that diverts a tryptophan metabolite towards quinolinate and then to NAD⁺ or to acetyl-CoA. By blocking this enzyme, more of the metabolite is funneled into the NAD⁺ synthesis pathway.
- Increased NAD⁺ Levels: The inhibition of ACMSD leads to a significant increase in cellular NAD⁺ concentrations in specific tissues like the liver and kidneys.[\[1\]](#)
- SIRT1 Activation: Elevated NAD⁺ levels allosterically activate SIRT1, a sirtuin that plays a crucial role in regulating mitochondrial biogenesis, fatty acid oxidation, and cellular stress responses.[\[1\]](#)
- Enhanced Mitochondrial Function: Activated SIRT1 deacetylates and activates a range of downstream targets, including peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC-1 α), which leads to an increase in mitochondrial biogenesis and an overall enhancement of mitochondrial function.[\[1\]](#)

Signaling Pathway



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References

- 1. De novo NAD⁺ synthesis enhances mitochondrial function and improves health - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. NAD supplementation improves mitochondrial performance of cardiolipin mutants - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

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